

An In-depth Technical Guide to 4,4'-Methylenebis(N,N-diglycidylaniline)

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Compound of Interest

Compound Name: 4,4'-Methylenebis(N,N-diglycidylaniline)

Cat. No.: B1199333

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and applications of **4,4'-Methylenebis(N,N-diglycidylaniline)**, a tetrafunctional epoxy resin of significant interest in various high-performance material applications.

Core Chemical Structure and Properties

4,4'-Methylenebis(N,N-diglycidylaniline), commonly abbreviated as MBDGA or TGDDM (Tetraglycidyl-4,4'-diaminodiphenylmethane), is a complex organic molecule with the chemical formula $C_{25}H_{30}N_2O_4$. Its structure is characterized by a central methylene bridge connecting two aniline moieties. Each nitrogen atom of the aniline groups is further substituted with two glycidyl groups, resulting in a tetrafunctional molecule. This high functionality is a key determinant of its properties and applications.

The molecule possesses two aromatic rings which impart rigidity, and four reactive epoxy (glycidyl) groups. These epoxy rings are susceptible to ring-opening polymerization, allowing the molecule to form highly cross-linked and robust thermosetting polymers.

Physicochemical and Identification Data

The following tables summarize key quantitative data for **4,4'-Methylenebis(N,N-diglycidylaniline)**.

Table 1: Identification Properties

Identifier	Value
CAS Number	28768-32-3
Molecular Formula	C ₂₅ H ₃₀ N ₂ O ₄
Molecular Weight	422.52 g/mol
IUPAC Name	4,4'-Methylenebis[N,N-bis(oxiran-2-ylmethyl)aniline]
Synonyms	TGDDM, Tetraglycidyl-4,4'-methylenedianiline

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Yellow, sticky liquid
Density	1.15 g/mL at 25 °C
Refractive Index	n _{20/D} 1.601
Boiling Point	619.3 °C at 760 mmHg
Vapor Pressure	2.9×10 ⁻¹⁵ mm Hg at 25 °C

Synthesis of 4,4'-Methylenebis(N,N-diglycidylaniline)

The synthesis of **4,4'-Methylenebis(N,N-diglycidylaniline)** is typically a two-step process. The first step involves the reaction of 4,4'-diaminodiphenylmethane with an excess of epichlorohydrin. This reaction leads to the formation of a chlorohydrin intermediate. The subsequent step is a dehydrochlorination reaction, usually carried out in the presence of a base such as sodium hydroxide, to form the final diglycidyl ether.

Experimental Protocol for Synthesis

While specific laboratory-scale protocols can vary, a general methodology is as follows:

Step 1: Formation of the Chlorohydrin Intermediate

- 4,4'-diaminodiphenylmethane is dissolved in an excess of epichlorohydrin.
- The mixture is heated to a specific temperature (e.g., 90-120 °C) and stirred for a defined period to allow for the addition of the epichlorohydrin to the amine groups.
- The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).

Step 2: Dehydrochlorination

- After the formation of the chlorohydrin intermediate, the reaction mixture is cooled.
- A solution of sodium hydroxide is added dropwise to the mixture while maintaining a controlled temperature. This step facilitates the ring-closure to form the epoxy groups.
- The reaction is allowed to proceed until completion, which can be confirmed by the absence of the chlorohydrin intermediate in analytical tests.
- The resulting mixture is then worked up to isolate the **4,4'-Methylenebis(N,N-diglycidylaniline)**. This typically involves washing with water to remove salts and unreacted sodium hydroxide, followed by removal of the excess epichlorohydrin under reduced pressure.

Applications

4,4'-Methylenebis(N,N-diglycidylaniline) is a widely used epoxy resin, particularly in applications requiring high thermal and mechanical performance. Its tetrafunctional nature allows for the formation of densely cross-linked polymer networks.

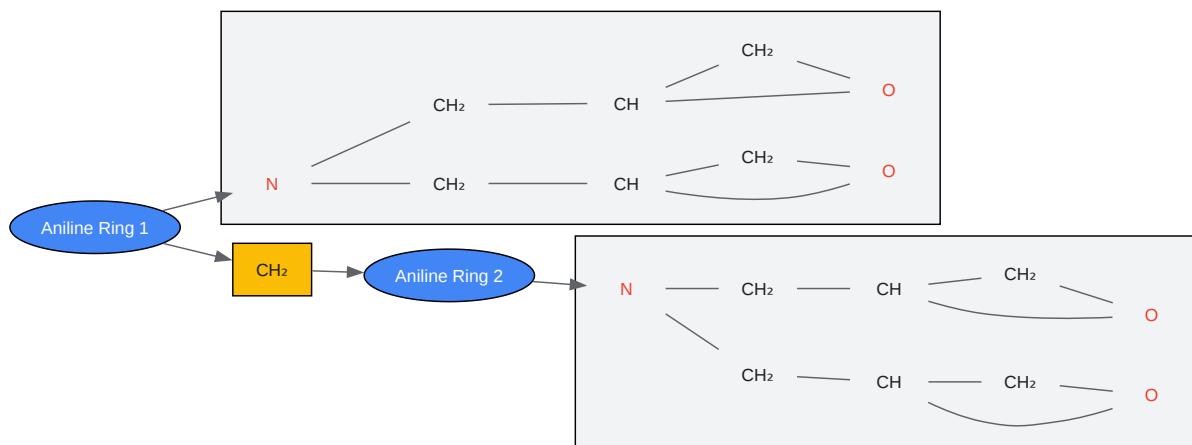
Key application areas include:

- Aerospace and Automotive Industries: Used in the formulation of high-performance adhesives and composites due to its high thermal stability.

- UV-Curable Resins: Serves as a crosslinker for UV-curable resins.
- Biocompatible Materials: Employed as a crosslinking agent in the production of hydrogels and tissue engineering scaffolds. Its ability to form stable crosslinks is also valuable in the creation of medical devices, implants, and drug delivery systems.

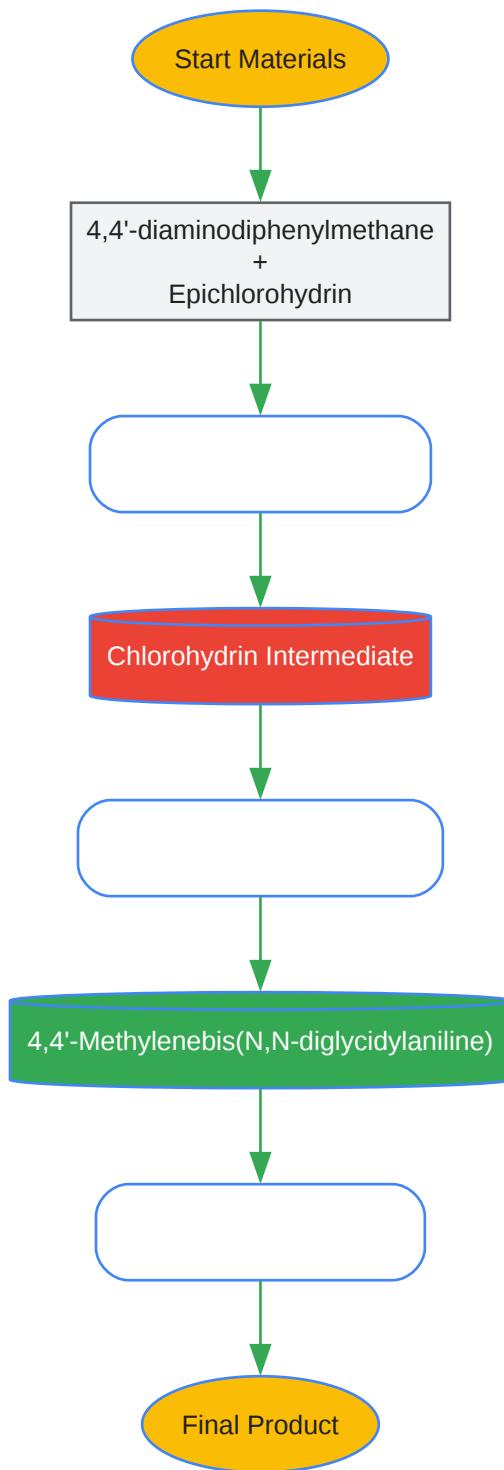
Visualizations

The following diagrams illustrate the chemical structure and a generalized workflow for the synthesis of **4,4'-Methylenebis(N,N-diglycidylaniline)**.



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Caption: Chemical structure of **4,4'-Methylenebis(N,N-diglycidylaniline)**.



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Caption: Generalized synthesis workflow for **4,4'-Methylenebis(N,N-diglycidylaniline)**.

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